

Commercial availability and suppliers of 2-Oxazolidinone, 5,5-dimethyl-

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Oxazolidinone, 5,5-dimethyl-

Cat. No.: B3025506

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An In-depth Technical Guide to the Commercial Availability and Sourcing of **2-Oxazolidinone, 5,5-dimethyl-**

Introduction: Identifying the Core Synthetic Building Block

2-Oxazolidinone, 5,5-dimethyl- (CAS No. 1121-83-1) is a heterocyclic organic compound that serves as a valuable intermediate and building block in synthetic organic chemistry and pharmaceutical development.^[1] Its structural motif is a derivative of the broader 2-oxazolidinone class, a scaffold renowned for its utility in asymmetric synthesis and its presence in potent pharmaceuticals, most notably the antibiotic Linezolid.^[2]

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape for **2-Oxazolidinone, 5,5-dimethyl-**. We will delve into its chemical identity, key applications that drive its demand, the ecosystem of suppliers, and a strategic workflow for its procurement and quality verification. Our focus is to bridge the gap between identifying a synthetic need and confidently sourcing a high-quality, well-characterized starting material.

It is critical to distinguish this compound from the structurally similar 5,5-Dimethyl-2,4-oxazolidinedione (CAS No. 695-53-4), also known as Dimethadione. While both are 5,5-dimethyl substituted heterocycles, the dione possesses an additional carbonyl group at the C4

position, giving it distinct chemical properties and applications. This guide will focus exclusively on **2-Oxazolidinone, 5,5-dimethyl-** (CAS 1121-83-1).

Compound Identification and Characterization

Before initiating any sourcing activity, it is imperative to have a precise definition of the target molecule. The fundamental properties of **2-Oxazolidinone, 5,5-dimethyl-** are summarized below.

Identifier	Value	Source
IUPAC Name	5,5-dimethyl-1,3-oxazolidin-2-one	[1] [3]
CAS Number	1121-83-1	[1] [3]
Molecular Formula	C ₅ H ₉ NO ₂	[3]
Molecular Weight	115.13 g/mol	
Physical Form	Solid	
InChIKey	OGUQHFXVADNTBU-UHFFFAOYSA-N	
Synonyms	5,5-Dimethyloxazolidin-2-one	[1]

Applications in Research and Drug Development

The demand for **2-Oxazolidinone, 5,5-dimethyl-** is primarily driven by its utility as a synthetic intermediate.[\[1\]](#) While not as extensively studied as chiral Evans auxiliaries, its rigid, gem-disubstituted scaffold makes it a useful precursor for more complex molecules in several key areas:

- **Pharmaceutical Intermediates:** The oxazolidinone core is a privileged structure in medicinal chemistry.[\[1\]](#)[\[4\]](#) This compound can be used to introduce the 5,5-dimethyl-1,3-oxazolidin-2-one moiety into larger molecules during the synthesis of novel therapeutic agents.
- **Synthetic Organic Chemistry:** It serves as a reagent for creating more elaborate molecular architectures.[\[1\]](#) The nitrogen atom can be functionalized, and the core structure can be

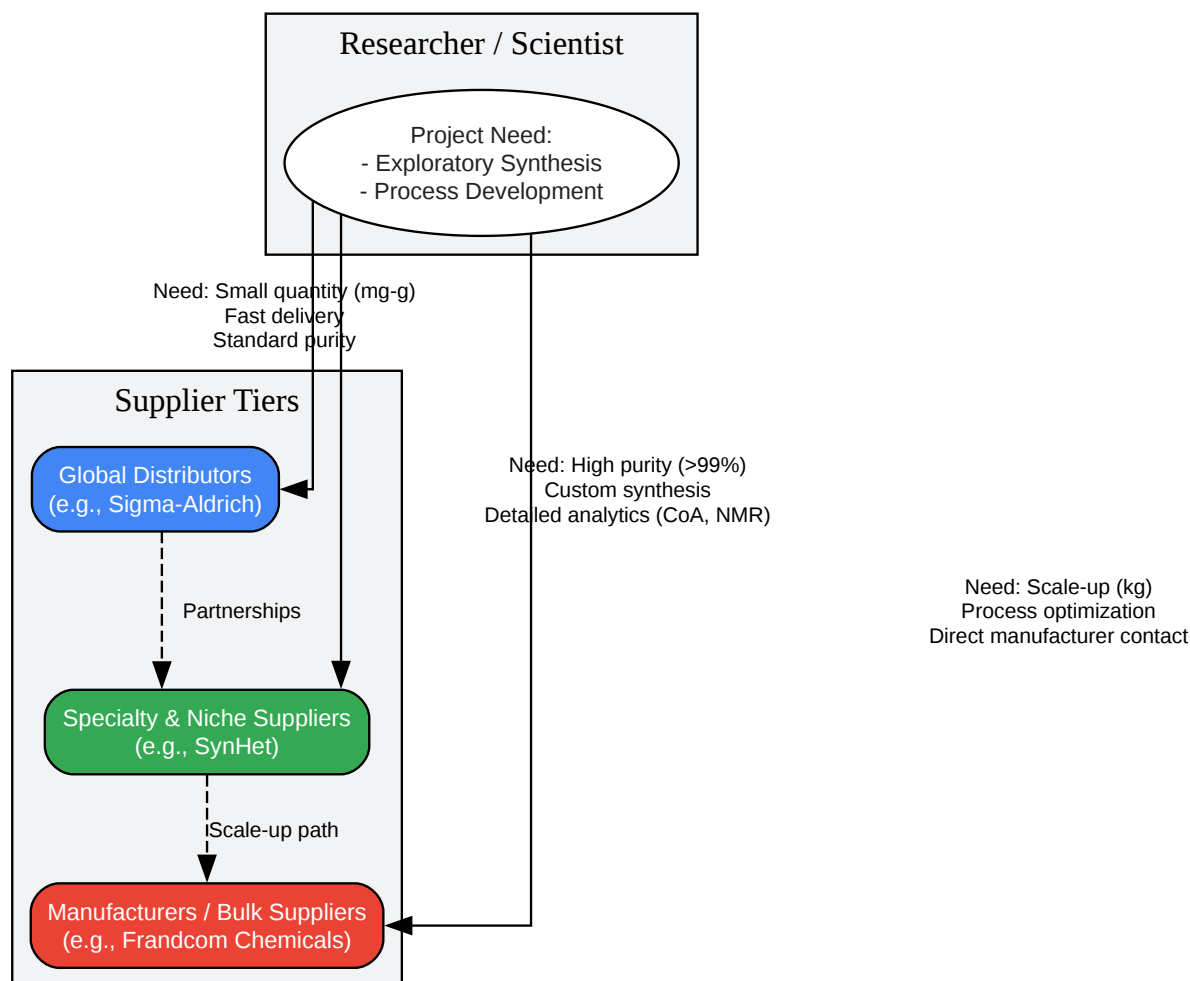
modified to build libraries of compounds for screening in drug discovery programs.

- **Agrochemical Research:** Similar to pharmaceuticals, the development of new pesticides and herbicides often involves the exploration of novel heterocyclic scaffolds, for which this compound can serve as a starting point.

The causality behind its selection in a synthetic route often relates to the steric hindrance provided by the gem-dimethyl group at the C5 position, which can influence the stereochemical outcome of reactions at adjacent positions if further functionalized.

Commercial Availability and Supplier Landscape

The supplier ecosystem for **2-Oxazolidinone, 5,5-dimethyl-** can be segmented into distinct tiers, each catering to different needs in terms of scale, purity, and documentation.



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Caption: Supplier landscape for sourcing research chemicals.

Tier 1: Global Distributors & Catalog Companies These suppliers are the primary source for researchers requiring small quantities (mg to g) for initial screening and methodology development.

- **Sigma-Aldrich (Merck):** A leading global supplier that lists **2-Oxazolidinone, 5,5-dimethyl-** (CAS 1121-83-1), often through its network of partners like ChemScene. They provide easy online ordering, standard purity grades (e.g., 97%), and readily available safety documentation.

- Fisher Scientific (Thermo Scientific Chemicals): Similar to Sigma-Aldrich, they offer a wide range of research chemicals and are a common source for academic and industrial labs.

Tier 2: Specialty and Niche Suppliers These companies often focus on specific chemical classes or services, such as custom synthesis or high-purity compounds. They are an excellent choice when standard catalog grades are insufficient.

- SynHet: Positions itself as a manufacturer and supplier of 5,5-Dimethyloxazolidin-2-one, offering high purity (>99%) pharma-grade material.^[1] They notably offer synthesis on demand and a comprehensive suite of analytical services (LCMS, GCMS, HPLC, NMR), which is critical for process development and GMP-track projects.^[1]
- Universal Biologicals & Rhenium Bio Science: These distributors often list products from other specialized manufacturers like ChemScene or Angene, providing an alternative procurement channel.^{[5][6]}

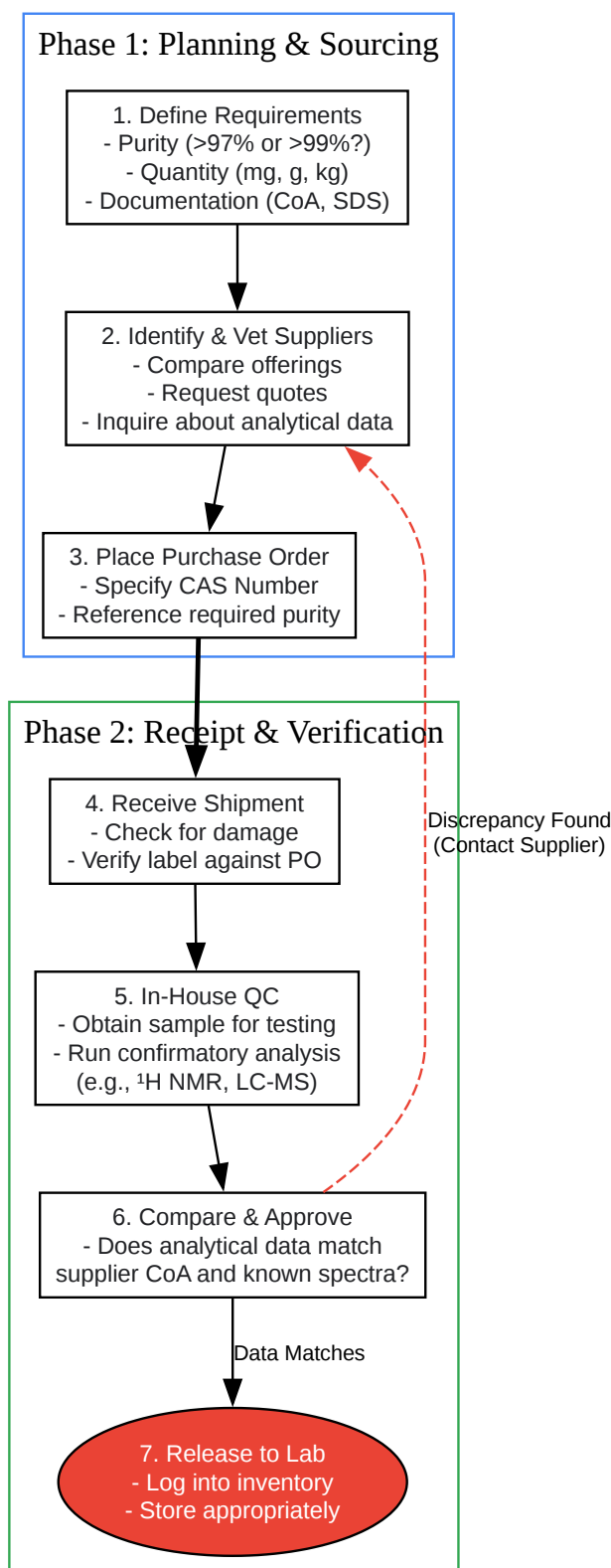
Tier 3: Bulk Manufacturers and Trading Platforms For process scale-up and commercial production, direct engagement with manufacturers or chemical trading platforms is necessary.

- Frandcom Chemicals: This company is a division of Frandcom Industrial Limited, specializing in the R&D, production, and sales of fine chemicals, and lists the related dione, indicating capabilities in this area of chemistry.^[7]
- Online B2B Platforms (e.g., Tradeindia): These platforms connect buyers with various manufacturers and suppliers, often for larger quantities.

Supplier Category	Representative Supplier(s)	Typical Scale	Purity Grades	Key Features
Global Distributors	Sigma-Aldrich (Merck)	mg - 25 g	≥97%	Rapid delivery, extensive catalog, easy ordering.
Specialty Suppliers	SynHet[1]	g - kg	>99% (Pharma Grade)	Synthesis on demand, detailed analytical data, high purity.
Niche Distributors	Rhenium Bio Science[5], Universal Biologicals[6]	mg - g	≥97%	Access to products from specialized manufacturers.

Strategic Procurement and Quality Verification Workflow

A robust procurement process is a self-validating system. The specifications defined at the outset must be verified upon receipt to ensure the integrity of the experimental work that follows.



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Caption: A self-validating procurement workflow for research chemicals.

Step-by-Step Methodology:

- **Define Requirements:** The first and most critical step is defining the exact specifications needed for your experiment. For early-stage discovery, a 97% purity might suffice.^[5] For late-stage development or synthesis of a final compound, >99% purity with a detailed Certificate of Analysis (CoA) is necessary.^[1]
- **Identify and Vet Suppliers:** Based on the requirements, select a supplier tier. For high-purity needs, contact a supplier like SynHet and request a preliminary CoA for the lot you would be purchasing.^[1] For standard research quantities, a global distributor is efficient.
- **Place Purchase Order:** Clearly state the chemical name, CAS number (1121-83-1), required purity, and quantity on the purchase order.
- **Receive and Inspect:** Upon arrival, visually inspect the packaging. Ensure the container label matches the purchase order and the supplier's CoA.
- **In-House Quality Control (QC):** This is the cornerstone of a self-validating protocol. A small sample of the received material should be taken for internal analysis.
 - **Causality:** The choice of technique depends on its ability to confirm identity and purity. A ^1H NMR spectrum is excellent for confirming the chemical structure, while an LC-MS or GC-MS can provide a more accurate assessment of purity. Suppliers like SynHet explicitly mention using these techniques for their own analysis.^[1]
- **Compare and Approve:** The data from the in-house QC must be compared against the supplier's CoA and reference spectra from databases like PubChem.^[3] If the data align, the material is approved. If there is a significant discrepancy (e.g., unexpected peaks in the NMR, lower purity than specified), the material should be quarantined, and the supplier contacted immediately.
- **Release to Laboratory:** Once approved, the material is formally logged into the chemical inventory system and stored according to the Safety Data Sheet (SDS) recommendations, typically at room temperature.

Conclusion

2-Oxazolidinone, 5,5-dimethyl- is an accessible synthetic building block available through a multi-tiered global supply chain. For researchers and drug development professionals, the key to successful procurement lies not just in finding a vendor, but in executing a strategic sourcing plan. By aligning the choice of supplier with the specific requirements of the scientific work—from the high-purity demands of process chemistry to the rapid-delivery needs of exploratory research—and implementing a rigorous, self-validating QC workflow upon receipt, one can ensure the integrity and reproducibility of their synthetic endeavors.

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- To cite this document: BenchChem. [Commercial availability and suppliers of 2-Oxazolidinone, 5,5-dimethyl-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025506#commercial-availability-and-suppliers-of-2-oxazolidinone-5-5-dimethyl]

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